

Application Notes and Protocols for Littorine Extraction from Datura Species

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Compound of Interest

Compound Name: *Littorine*

Cat. No.: *B1216117*

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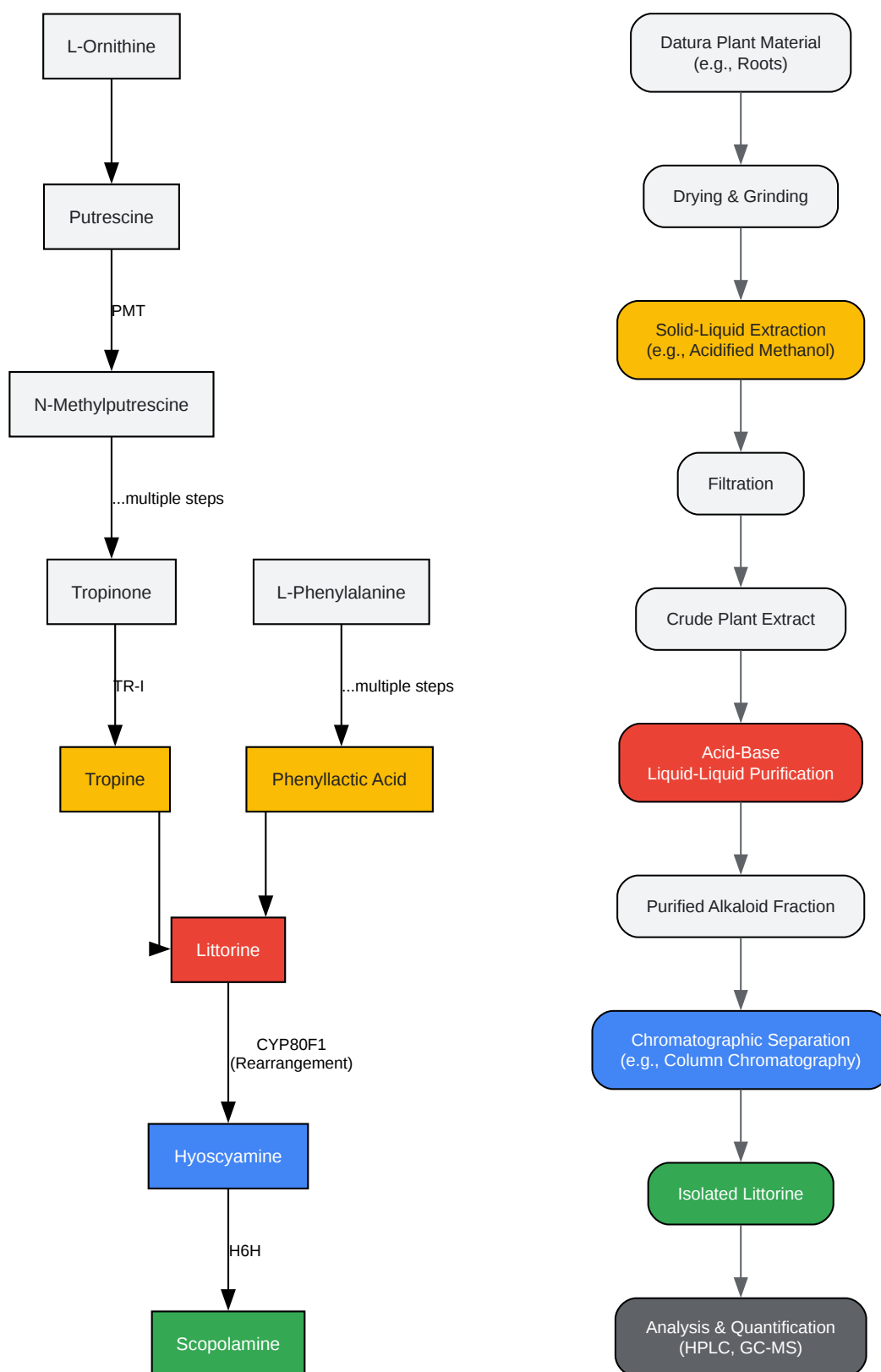
For Researchers, Scientists, and Drug Development Professionals

Introduction

Littorine is a significant tropane alkaloid found in various species of the *Datura* genus, a member of the Solanaceae family. As a direct biosynthetic precursor to the pharmacologically important anticholinergic agents hyoscyamine and scopolamine, the efficient extraction and isolation of **littorine** are of great interest for phytochemical research and drug development.[1] [2] **Littorine**'s own pharmacological properties are less studied, but its role as a key intermediate makes it a crucial target for understanding and engineering tropane alkaloid biosynthesis.[3] These application notes provide an overview of the biosynthesis of **littorine**, detailed protocols for its extraction and purification from *Datura* species, and quantitative data from relevant studies.

Part 1: Biosynthesis of Littorine and Other Tropane Alkaloids

Tropane alkaloids in *Datura* and other Solanaceae plants are synthesized primarily in the roots and then transported to the aerial parts.[4][5] The biosynthesis is a complex pathway involving intermediates from both amino acid and phenylpropanoid metabolism. **Littorine** is formed through the esterification of tropine (derived from L-ornithine) and phenyllactic acid (derived from L-phenylalanine).[2][6] It then undergoes an intramolecular rearrangement, catalyzed by a cytochrome P450 enzyme, to form hyoscyamine.[7][8]



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